

Structural Classes of P(V)-Containing Drugs with C-N-P Linkages

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Compound Focus: Phosmidosine

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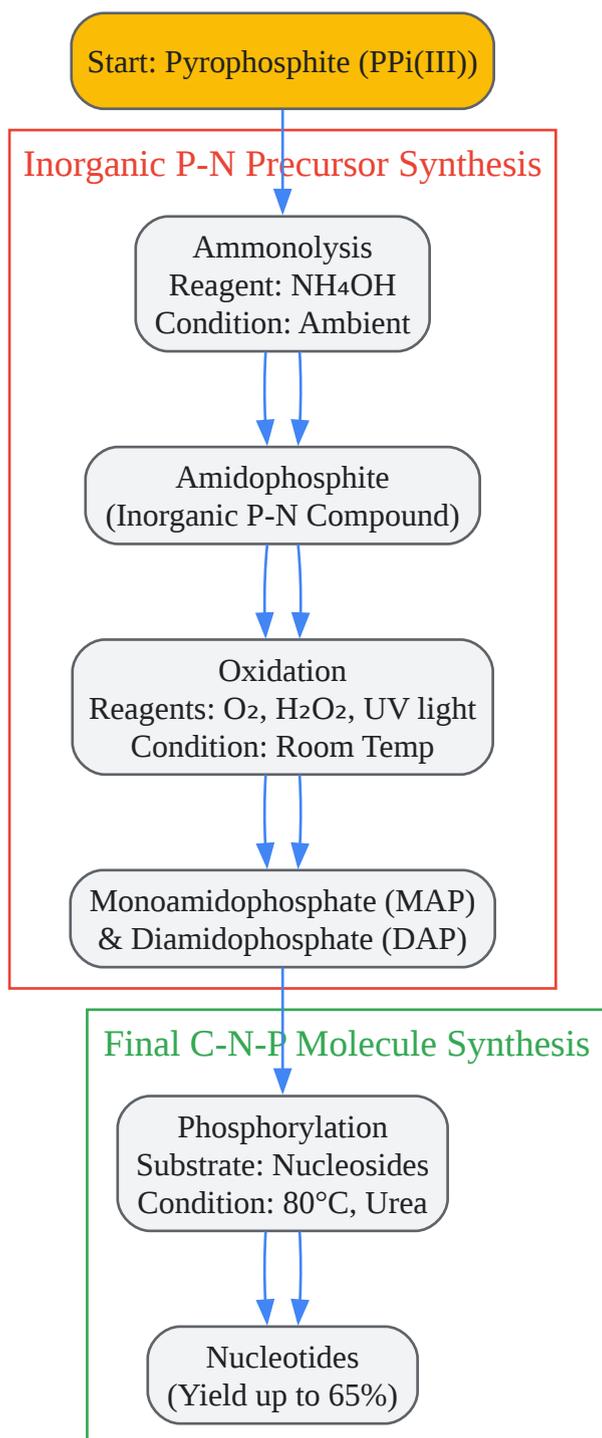
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The following table summarizes the major classes of phosphorus(V)-containing drugs, many of which feature a direct carbon-nitrogen-phosphorus (C-N-P) backbone or other P-N bonds [1].

Structural Class	Key Feature	Example Drug(s)	Primary Indication(s)
Phosphoric Amides	Direct P-N bond (P-NR ₂)	Cyclophosphamide [1]	Cancer chemotherapy [1]
Phosphonates	Direct P-C bond (P-C); often as prodrugs with P-N bonds	Foscarnet, Tenofovir disoproxil [1]	Antiviral (HIV, Herpes) [1]
Phosphinates	P-C bond with one organic group (H-P=O); can be amidated	Not specified in search results	Not specified in search results
Phosphine Oxides	P-C bond with P=O group	Not specified in search results	Not specified in search results
Bisphosphonates	P-C-P backbone	Zoledronic acid [1]	Osteoporosis [1]

Experimental Pathways for P-N Bond Formation

The formation of P-N bonds is a critical step in synthesizing many phosphorus-containing drugs and their precursors. The following diagram illustrates two key experimental workflows: one for creating inorganic P-N precursors and another for building the C-N-P framework found in final drug substances.



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Synthetic pathways for P-N molecules and C-N-P structure formation [2]

Drug Design & Application of C-N-P Compounds

Phosphorus-containing functional groups are strategically used in drug design, primarily as **prodrugs** or **biomolecule analogs** [1].

- **Prodrug Strategy for Improved Properties:** Many drugs are phosphorylated (a form of P-O-C bond) to enhance aqueous solubility for better formulation and absorption. The phosphate group is later cleaved in vivo by enzymes like alkaline phosphatase to release the active parent drug [1]. Examples include:
 - **Clindamycin phosphate** (Benzaclin, Cleocin), a more soluble version of the antibiotic clindamycin for topical application [1].
 - **Tedizolid phosphate** (Sivextro), a prodrug of the antibiotic tedizolid [1].
 - **Fosfluconazole** (Prodif), a phosphate prodrug that improves the efficacy of the antifungal fluconazole [1].
- **Biomolecule Analogs for Mechanism-Based Action:** Another major strategy involves designing drugs as mimics of essential biological phosphates or nucleotides. These analogs interfere with cellular processes by acting as enzyme inhibitors or faulty substrates [1]. Notable examples are:
 - **Sofosbuvir:** A nucleotide analog that inhibits the NS5B polymerase in Hepatitis C virus [1].
 - **Fludarabine phosphate** (Fludara): A DNA synthesis inhibitor used in chronic lymphocytic leukemia [1].
 - **Vidarabine monophosphate:** A phosphorylated antiviral for treating herpes virus infection [1].

Research and Synthesis Frontiers

- **Prebiotic Chemistry and the "Phosphate Problem":** Research into how P-N bonds could have formed under prebiotic conditions is a vibrant area. The "Phosphate Problem" refers to the low solubility and reactivity of phosphate minerals on the early Earth. **P-N species like amidophosphates** offer a plausible solution, as they readily phosphorylate organics like nucleosides to form nucleotides, overcoming this key challenge in the origins of life [2].

- **Modern Synthetic Methods:** Beyond the inorganic pathways, modern organic synthesis heavily relies on forming C-P bonds to create complex phosphines and other organophosphorus compounds. Key methods include [3]:
 - **Nucleophilic substitution** of halophosphines with organometallic reagents (e.g., Grignard reagents).
 - **Nucleophilic attack of phosphide anions** on alkyl halides.
 - **Catalytic cross-coupling** (e.g., palladium-catalyzed) to form C-P bonds.

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References

1. Development and Clinical Application of Phosphorus ... [pmc.ncbi.nlm.nih.gov]
2. Phosphorylation of nucleosides by P-N bond species ... [pmc.ncbi.nlm.nih.gov]
3. Preparation of phosphines through C-P bond formation [pmc.ncbi.nlm.nih.gov]

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